

# Biophysical Characterization of Syk Inhibitor II Binding: A Technical Guide

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## Compound of Interest

Compound Name: Syk Inhibitor II

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This technical guide provides an in-depth overview of the biophysical characterization of Spleen Tyrosine Kinase (Syk) Inhibitor II binding. It is designed to offer researchers, scientists, and drug development professionals a comprehensive resource, detailing the quantitative aspects of this interaction, the experimental methodologies employed for its characterization, and the underlying signaling pathways.

Spleen Tyrosine Kinase (Syk) is a non-receptor tyrosine kinase that plays a pivotal role in the signal transduction of various immune cells.<sup>[1][2]</sup> Its involvement in downstream signaling pathways makes it a significant therapeutic target for a range of conditions, including autoimmune diseases, allergic reactions, and hematological malignancies. **Syk Inhibitor II** is a potent and selective, ATP-competitive inhibitor of Syk, making the characterization of its binding mechanism crucial for understanding its therapeutic potential and for the development of future kinase inhibitors.<sup>[1][2][3][4]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative data associated with the binding of **Syk Inhibitor II** to its target kinase, Syk, as well as its selectivity against other kinases.

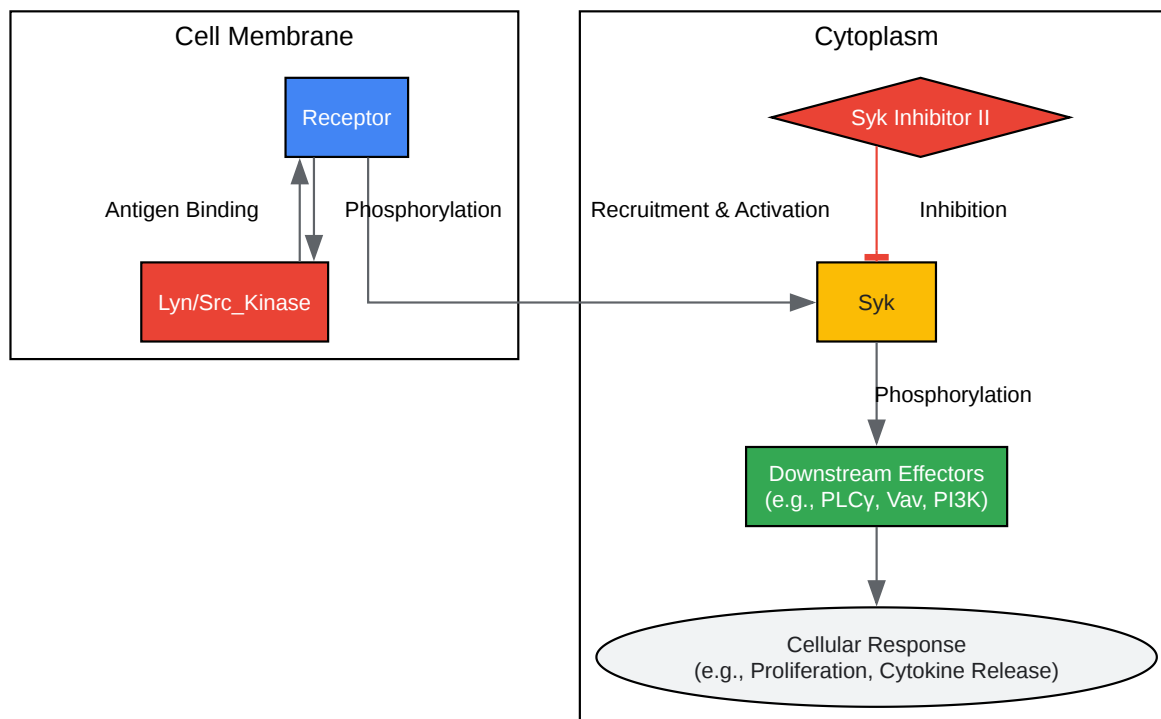
Parameter	Value	Description
IC <sub>50</sub> (Syk)	41 nM	The half maximal inhibitory concentration, indicating the concentration of Syk Inhibitor II required to inhibit 50% of Syk's enzymatic activity. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Mechanism of Inhibition	ATP-competitive	Syk Inhibitor II binds to the ATP-binding site of the kinase, preventing the binding of ATP and subsequent phosphorylation of substrates. <a href="#">[1]</a> <a href="#">[3]</a>

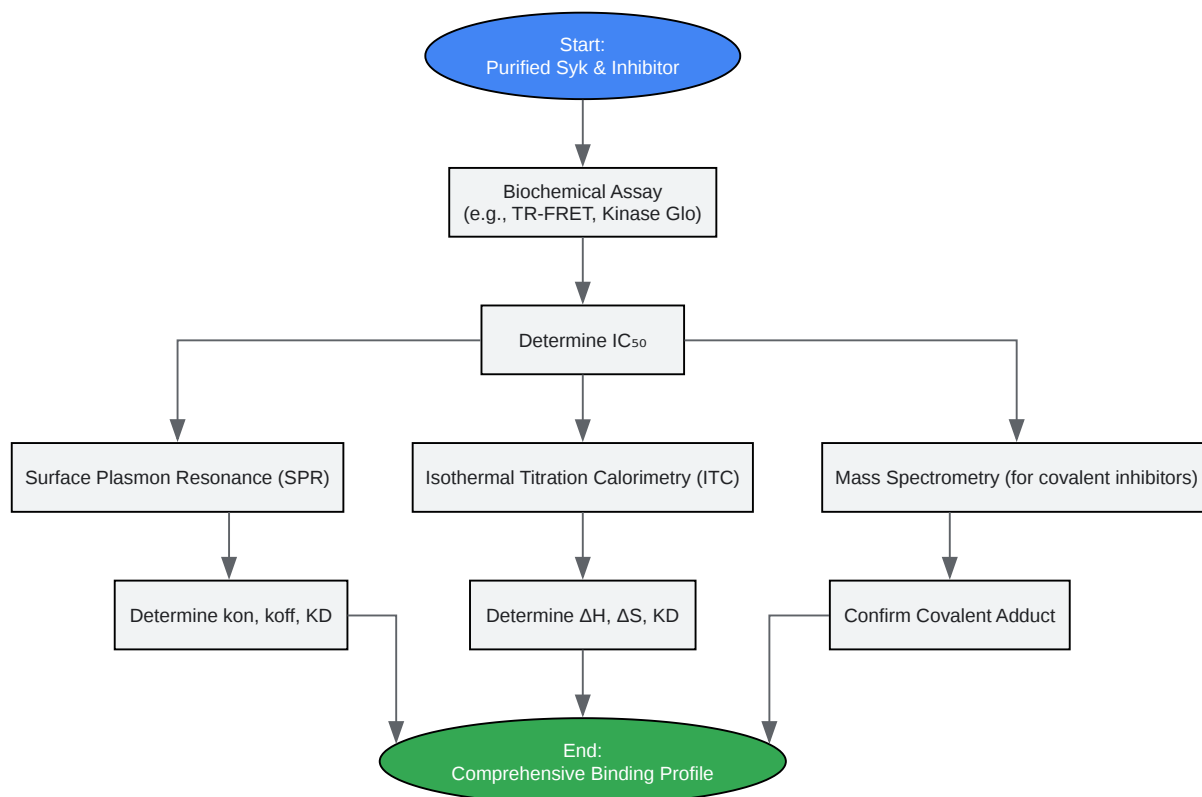
Kinase	IC <sub>50</sub> (μM)
PKCε	5.1
PKCβII	11
ZAP-70	11.2
Btk	15.5
Itk	22.6

This table demonstrates the selectivity of **Syk Inhibitor II** for Syk over other related kinases.[\[1\]](#)

## Syk Signaling Pathway

The following diagram illustrates a simplified signaling pathway involving Syk. Upon activation of immunoreceptors, such as the B-cell receptor (BCR) or Fc receptors, Syk is recruited to the receptor complex and activated. This initiates a cascade of downstream signaling events, leading to various cellular responses.





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